

Letaxaban gastrointestinal bleeding profile

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Letaxaban

CAS No.: 870262-90-1

Cat. No.: S548876

Get Quote

Letaxaban in Current Research

Available evidence suggests **Letaxaban** is a direct factor Xa inhibitor that has been studied primarily through **computational models**, without data from large-scale human clinical trials needed to establish its GI bleeding profile [1].

- **Research Context:** A 2024 review of computer-aided drug design (CADD) for SARS-CoV-2 variants listed **Letaxaban** among several factor Xa inhibitors (including Argatroban, Otamixaban, Edoxaban, Betrixaban, Darexaban, and Nafamostat) that were computationally screened as potential therapeutic candidates [1]. The study used **homology modeling** to create protein structures and virtual screening to rank compounds, with **Letaxaban** ranking highly across multiple model structures and clustering with known active ligands [1].
- **Clinical Data Status:** No data from randomized controlled trials (RCTs) or real-world studies on **Letaxaban's** GI bleeding risk in humans was found, indicating a significant evidence gap compared to approved drugs.

Comparison of Approved Direct Oral Anticoagulants (DOACs)

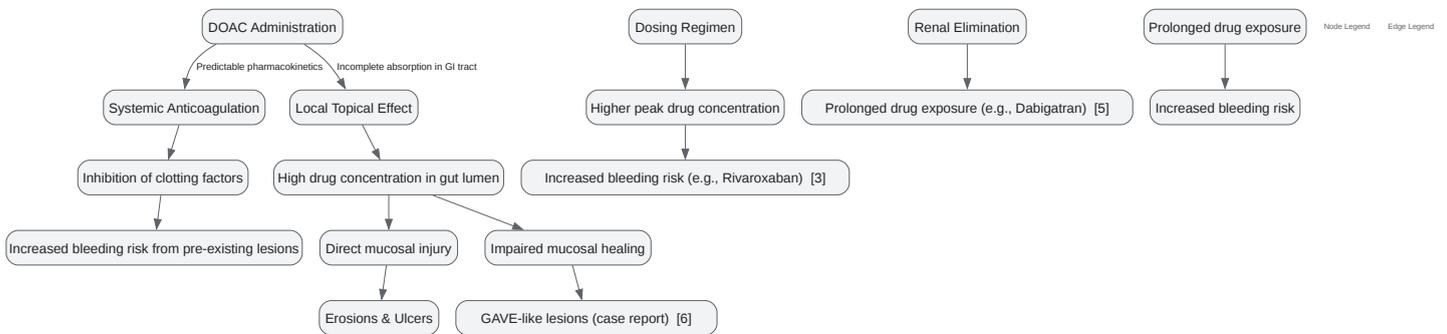
For context, here is quantitative data on GI bleeding risks for approved DOACs from meta-analyses and real-world studies. This comparison can serve as a benchmark for evaluating new agents like **Letaxaban**.

Table: Comparative Major Gastrointestinal Bleeding Risk of Approved DOACs

DOAC (Standard Dose)	Comparison & Effect Size	Supporting Evidence Type
Apixaban	↓ Lower risk than Warfarin, Dabigatran, Rivaroxaban, and high-dose Edoxaban [2] [3].	Network Meta-Analysis of RCTs [2], Real-World Studies [3]
Dabigatran (150 mg)	↑ Higher risk than Warfarin [4]. Similar risk to high-dose Edoxaban and Rivaroxaban [2].	RCTs & Observational Studies [4], Network Meta-Analysis [2]
Edoxaban (60 mg)	↑ Higher risk than Warfarin [4]. Lower risk with 30 mg dose versus 20 mg Rivaroxaban [2].	RCTs & Observational Studies [4], Network Meta-Analysis [2]
Rivaroxaban	↑ Higher risk than Warfarin [4] and Apixaban [2] [3]. Least favorable GI safety profile in real-world data [5].	RCTs & Observational Studies [4], Network Meta-Analysis [2], Real-World Studies [5]

Proposed Mechanisms and Experimental Insights

Understanding why GI bleeding risks differ among DOACs can inform research on new compounds. Key mechanisms and investigative approaches are summarized below.



[Click to download full resolution via product page](#)

Research and Development Pathways

For an investigational drug like **Letaxaban**, the following experimental protocols and risk assessment strategies are relevant based on current approaches for DOAC development.

- **In Silico Profiling:** As indicated, homology modeling and molecular docking can predict a drug's interaction with off-target proteins, potentially flagging safety concerns early [1]. This is a key method currently used for preliminary screening.
- **Controlled Clinical Trials:** The gold-standard methodology for quantifying bleeding risk involves large, randomized controlled trials (RCTs) with pre-defined bleeding outcomes [2]. These studies compare the novel anticoagulant directly against standard care (e.g., warfarin or another DOAC).
- **Real-World Evidence (RWE):** After approval, large cohort studies using healthcare databases analyze bleeding rates in diverse, real-world populations, often providing comparative safety data between different DOACs [7] [3]. These studies can identify risks in subgroups (e.g., elderly, renal impaired) that may be underrepresented in RCTs.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. In Silico Therapeutic Study: The Next Frontier in the Fight ... [mdpi.com]
2. Comparative differences in the risk of major gastrointestinal ... [pmc.ncbi.nlm.nih.gov]
3. Non-Vitamin K Antagonist Oral Anticoagulants and the ... [mdpi.com]
4. in patients on novel oral anticoagulants... Gastrointestinal bleeding [pubmed.ncbi.nlm.nih.gov]
5. Evaluation and treatment of gastrointestinal bleeding in ... [intjem.biomedcentral.com]
6. Life-threatening gastrointestinal during targeted therapy for... bleeding [bmcnephrol.biomedcentral.com]
7. Comparative safety and effectiveness of oral anticoagulants in ... [journals.plos.org]

To cite this document: Smolecule. [Letaxaban gastrointestinal bleeding profile]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548876#letaxaban-gastrointestinal-bleeding-profile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com